

Neryl Isobutyrate: A Technical Safety Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Neryl isobutyrate

Cat. No.: B1581612

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An In-depth Review of the Material Safety Data Sheet (MSDS) Information

Neryl isobutyrate, a fragrance and flavoring agent with a sweet, fruity, rose-like aroma, is utilized in various industrial applications. For researchers, scientists, and professionals in drug development, a thorough understanding of its safety profile is paramount. This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) information for **neryl isobutyrate**, including its physical and chemical properties, hazard classifications, handling procedures, and toxicological data.

Chemical and Physical Properties

Neryl isobutyrate is the isobutyrate ester of nerol. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₂₄ O ₂
Molecular Weight	224.34 g/mol
CAS Number	2345-24-6
Appearance	Colorless liquid
Odor	Sweet, fresh, fruity, with raspberry and strawberry notes
Boiling Point	229 °C to 232 °C
Flash Point	> 110 °C (> 230 °F)
Density	Approximately 0.880 - 0.900 g/mL at 25 °C
Refractive Index	Approximately 1.451 - 1.460 at 20 °C
Solubility	Practically insoluble in water; soluble in alcohol and oils
LogP	4.98

Hazard Identification and GHS Classification

The hazard classification of **neryl isobutyrate** presents some inconsistencies across different sources. The majority of aggregated GHS information from 138 companies indicates that this chemical does not meet the criteria for hazard classification[1]. A safety data sheet from a major supplier also states that it is not a hazardous substance or mixture[2].

However, other sources suggest potential hazards. One chemical label indicates that **neryl isobutyrate** may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects. This would correspond to the following GHS classifications:

- Skin Sensitization, Category 1 (H317): May cause an allergic skin reaction.
- Hazardous to the aquatic environment, Acute Hazard, Category 1 (H400): Very toxic to aquatic life.

- Hazardous to the aquatic environment, Chronic Hazard, Category 2 (H411): Toxic to aquatic life with long lasting effects.

Given these discrepancies, it is prudent for users to handle **neryl isobutyrate** with caution, assuming the more conservative hazard classifications until definitive data becomes available. The differences in classification may arise from impurities, different data sources, or varying interpretations of toxicological studies.

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological assessment of **neryl isobutyrate** are not publicly available in the reviewed literature. The GHS classifications are typically based on data from standardized tests such as the Local Lymph Node Assay (LLNA) for skin sensitization and acute/chronic toxicity studies on aquatic organisms (e.g., fish, daphnia, algae). Without access to the specific study reports, a detailed methodology cannot be provided.

Safe Handling and Storage

Due to the potential for skin sensitization and aquatic toxicity, the following handling and storage procedures are recommended:

4.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Avoid prolonged or repeated contact with skin.
- Respiratory Protection: Under normal conditions of use and with adequate ventilation, respiratory protection is not typically required. If vapors or mists are generated, use a NIOSH-approved respirator.
- Body Protection: Wear laboratory coats or other suitable protective clothing.

4.2. General Hygiene

Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.

4.3. Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
- **Skin Contact:** Remove contaminated clothing. Wash skin with soap and plenty of water. If skin irritation or rash occurs, seek medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Fire Fighting and Disposal

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Fire Fighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear.
- **Disposal:** Dispose of contents and container in accordance with local, regional, national, and international regulations. Avoid release to the environment.

Toxicological and Ecotoxicological Information

Detailed toxicological studies on **neryl isobutyrate** are not widely available in the public domain. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent"[\[1\]](#).

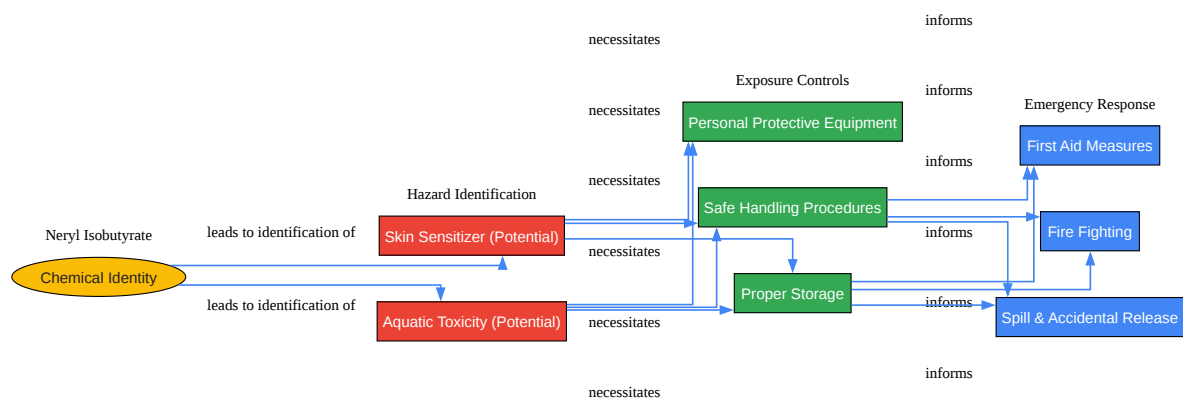
The potential for skin sensitization is noted in some classifications, which would be determined through animal studies like the guinea pig maximization test or the murine local lymph node

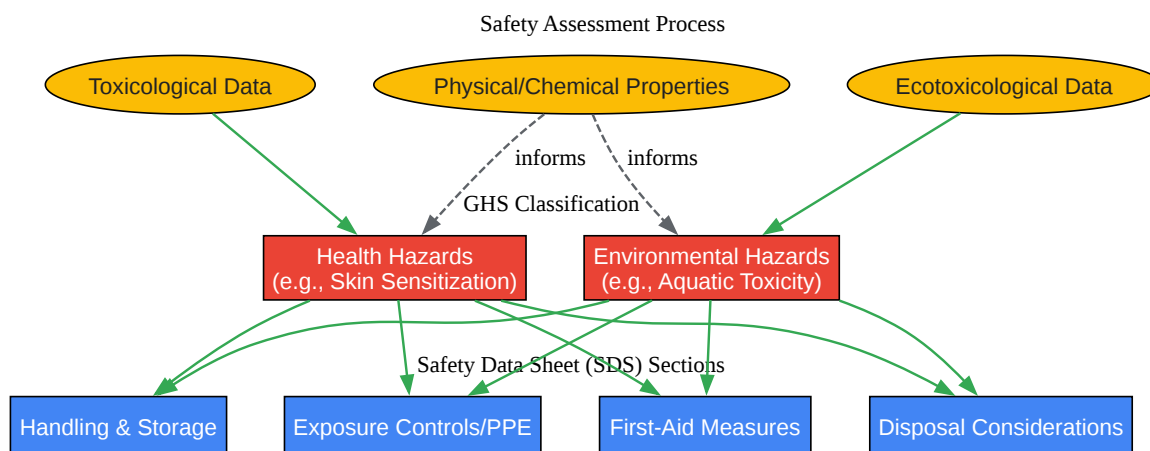
assay.

The claim of high aquatic toxicity suggests that the substance may be harmful to fish, crustaceans, and algae at low concentrations. Data on its persistence and bioaccumulation potential in the environment are not readily available.

Visualizing Safety and Hazard Information

To better understand the logical flow of safety precautions and the relationship between different aspects of the material safety data, the following diagrams are provided.





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References

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